

Pyriprole residual activity comparison with metaflumizone

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Compound Focus: Pyriprole

CAS No.: 394730-71-3

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Core Properties and Mechanisms at a Glance

The table below compares the fundamental characteristics of **pyriprole** and metaflumizone.

Property	Pyriprole	Metaflumizone
Chemical Class	Phenylpyrazole [1]	Semicarbazone [2]
Mode of Action	GABA _A receptor blocker [1]	Sodium channel blocker (SCBI) [3] [2]
Molecular Target	Inhibits GABA-gated chloride channels [1]	Binds to slow-inactivated sodium channels [2]
Biological Effect	Uncontrolled nervous system activity, paralysis, and death [1]	Paralysis (flaccid) and death [2]
Primary Use	Treatment of external parasites like fleas on dogs and cats [1]	Broad-spectrum insecticide; veterinary treatment for fleas and ticks [2]
Formulation Example	Spot-on solution [1]	Spot-on solution (e.g., with amitraz) [4] [2]

Efficacy and Residual Activity Findings

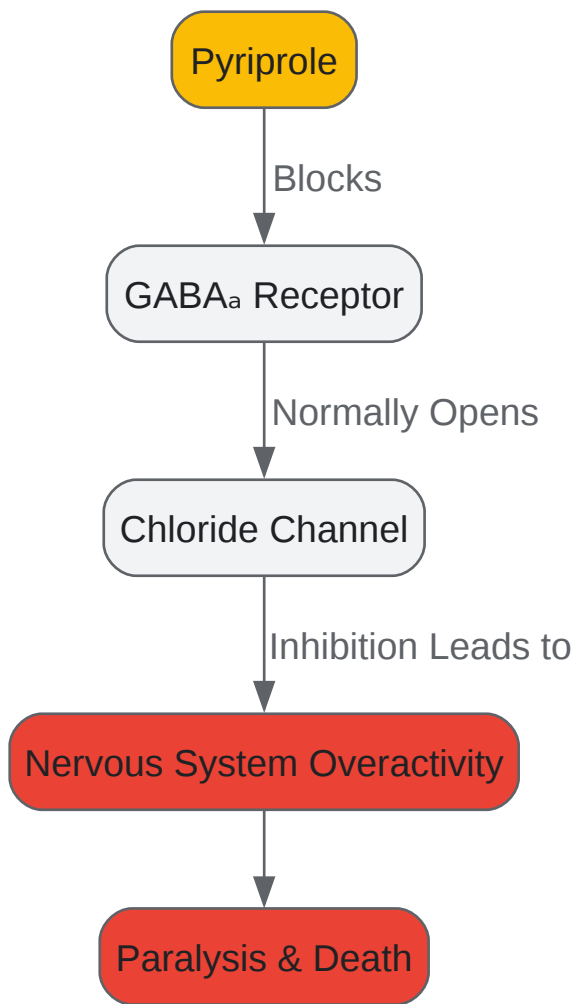
The available data on the effectiveness of these compounds, particularly against specific vectors, is mixed.

Compound / Study	Target Pest	Key Finding on Efficacy / Residual Activity
Pyriprole [4] Sandflies (<i>Phlebotomus perniciosus</i>)		• No anti-feeding effect observed on dogs. • Sandfly mortality effect was under 20% at 1 and 7 days post-treatment. Metaflumizone (+ Amitraz) [4] Sandflies (<i>Phlebotomus perniciosus</i>)
		• A very poor anti-feeding effect (approximately 7%). • Sandfly mortality effect was under 20% at 1 and 7 days post-treatment. Metaflumizone (Plant Use) [5] Residue Dissipation (Not Efficacy)
		• In a study on Aster scaber, the half-life of metaflumizone was 4.5 to 5.9 days , indicating its persistence on crops.

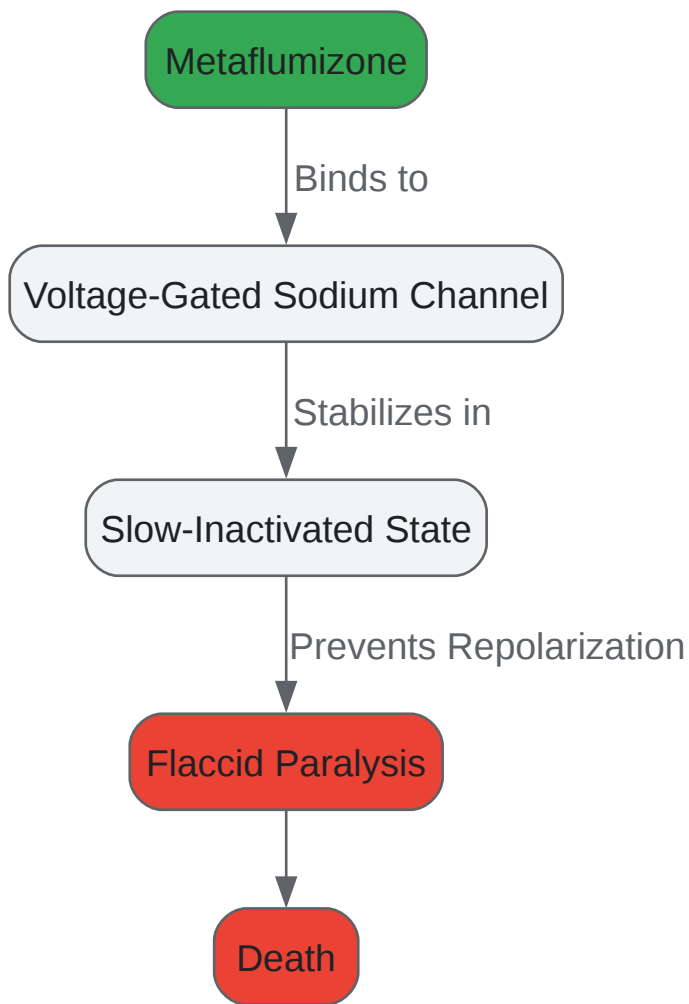
A 2008 study concluded that due to their poor performance, **neither pyriprole nor the metaflumizone-amitraz formulation could be recommended for use in programs to prevent leishmaniosis (a disease transmitted by sandflies)** [4].

Signaling Pathway and Mechanism Diagrams

The insecticides have distinct molecular mechanisms. **Pyriprole** targets the GABA receptor in the nervous system, while metaflumizone targets voltage-gated sodium channels.



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Important Considerations and Data Gaps

- **Limited Residual Activity Data:** The search results lack detailed, long-term studies directly comparing the residual activity (e.g., 30-day efficacy) of **pyriprole** and metaflumizone against common pests like fleas and ticks.
- **Safety Concerns:** One search result indicated that a metaflumizone product (ProMeris) was discontinued due to its association with an autoimmune disorder in dogs [2]. Furthermore, an EFSA review identified a **possible acute risk to consumers** from metaflumizone residues on certain crops, with exceedances of the acute reference dose (ARfD) identified for crops like lettuce [6].
- **Regulatory Status:** **Pyriprole** is noted as **not approved** in Great Britain/UK, though it has EU approval [1].

How to Proceed with Your Research

Given the gaps in the available search results, you may need to conduct a deeper investigation:

- **Search Specialized Databases:** Look for more comprehensive data on repositories like the **PubMed database** or regulatory agency websites (e.g., European Medicines Agency - EMA).
- **Consult Primary Literature:** Seek out the original studies and manufacturer data for the specific spot-on products to find detailed efficacy and residual activity study reports.

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References

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